

Custodiol stability and proper storage conditions for research use

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Compound of Interest

Compound Name: Custodiol

Cat. No.: B12649038

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Custodiol® HTK Technical Support Center

For researchers, scientists, and drug development professionals utilizing **Custodiol®** HTK solution, this technical support center provides essential information on stability, proper storage, and troubleshooting for research applications.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Custodiol®** HTK solution?

A1: **Custodiol®** HTK solution should be stored in a refrigerator at 2-8°C and protected from light.^{[1][2]}

Q2: What is the shelf life of **Custodiol®** HTK solution?

A2: The shelf life of **Custodiol®** HTK is one year from the date of manufacture.^[2] Always check the expiration date on the packaging before use.

Q3: Is **Custodiol®** HTK ready to use as supplied?

A3: Yes, **Custodiol®** HTK is a ready-to-use solution and does not require any additives or filters before use.^[2]

Q4: What are the key components of **Custodiol®** HTK and their functions?

A4: **Custodiol®** HTK is a low-viscosity, intracellular-like preservation solution. Its key components and their primary functions are:

- Histidine: Acts as a potent buffer to maintain a stable physiological pH, which is crucial during ischemic conditions.[\[2\]](#)[\[3\]](#)
- Tryptophan: Functions as an antioxidant and supports membrane stability.[\[2\]](#)[\[3\]](#)
- α -Ketoglutarate: Serves as a substrate for anaerobic metabolism, aiding in ATP regeneration during reperfusion.[\[2\]](#)[\[3\]](#)
- Mannitol: Acts as an osmotic agent to prevent cellular swelling and also functions as a free radical scavenger.[\[2\]](#)[\[3\]](#)

Stability and Handling

Proper handling and storage are critical to ensure the efficacy of **Custodiol®** HTK in research settings. Deviations from the recommended conditions can impact the stability of its components and the overall performance of the solution.

Component Stability Summary:

Component	Stability Considerations
Histidine	Generally stable in aqueous solutions. Can enhance the stability of proteins under freezing and thermal stress.[4][5] However, high concentrations in the presence of stainless steel at elevated temperatures may lead to solution coloration and aggregation.[4][5]
Tryptophan	Susceptible to degradation upon exposure to UV light and changes in temperature.[6][7] Light exposure can induce complex degradation pathways.[6][8]
α -Ketoglutarate	Relatively stable under normal physiological conditions but can undergo decomposition at elevated temperatures.[9]
Mannitol	A stable sugar alcohol in aqueous solutions over a wide pH range (2-10) and is heat stable under typical processing conditions.[10][11]

Troubleshooting Guide

This guide addresses specific issues that researchers may encounter during their experiments with **Custodiol®** HTK.

Issue 1: The **Custodiol®** HTK solution appears discolored (yellowish).

- Possible Cause: Exposure to light or elevated temperatures can lead to the degradation of tryptophan, which may cause a yellowish discoloration. The product information advises against using the solution if it has assumed an excessively deep yellow color.
- Recommended Action:
 - Do not use the solution if it is deeply discolored.
 - Ensure that the solution is always stored protected from light.

- If temporary storage outside of a refrigerator is necessary, keep it in a light-protected container.

Issue 2: Inconsistent or unexpected experimental results.

- Possible Causes:

- Improper Storage: The solution may have been exposed to temperatures outside the recommended 2-8°C range or to light for an extended period.
- Freeze-Thaw Cycles: Repeated freezing and thawing of the solution is not recommended and can affect its composition and performance.
- Contamination: Microbial contamination can alter the pH and composition of the solution.

- Recommended Actions:

- Verify Storage Conditions: Confirm that the solution has been stored at 2-8°C and protected from light.
- Avoid Freezing: Do not freeze **Custodiol®** HTK solution.
- Aseptic Technique: Always use sterile techniques when handling the solution to prevent contamination.
- Quality Control Checks: If you suspect an issue with a batch of **Custodiol®**, you can perform basic quality control checks.

Experimental Protocols for Quality Control

1. pH Measurement:

- Objective: To verify that the pH of the **Custodiol®** HTK solution is within the specified range. The typical pH is 7.02 - 7.20 at 25°C.[\[12\]](#)
- Materials:
 - Calibrated pH meter and electrode

- Beaker
- **Custodiol®** HTK solution sample
- Procedure:
 - Calibrate the pH meter according to the manufacturer's instructions using standard buffer solutions.
 - Pour a small amount of the **Custodiol®** HTK solution into a clean beaker.
 - Immerse the pH electrode in the solution and allow the reading to stabilize.
 - Record the pH value.

2. Osmolality Measurement:

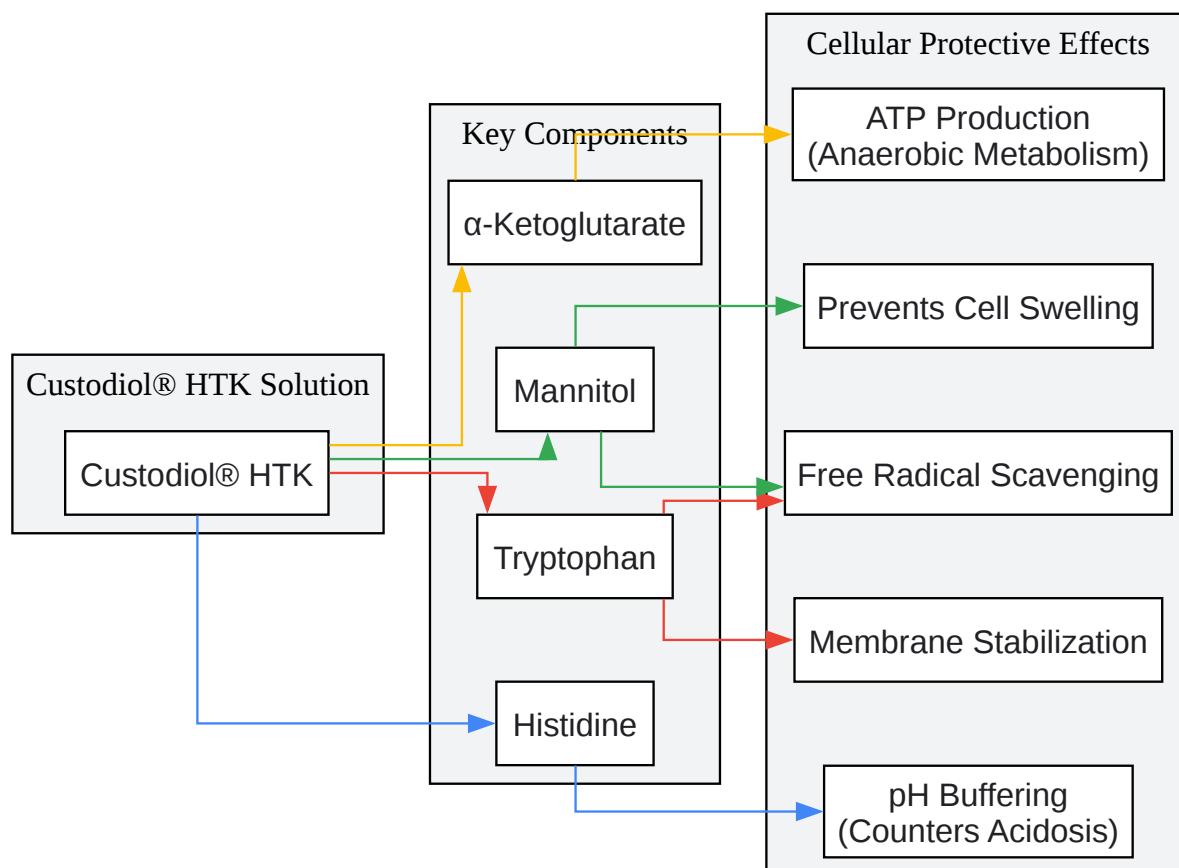
- Objective: To confirm that the osmolality of the solution is within the expected range. The typical osmolality is around 310 mOsmol/kg.[13]
- Materials:
 - Osmometer (freezing point depression or vapor pressure)
 - Sample tubes
 - **Custodiol®** HTK solution sample
- Procedure:
 - Calibrate the osmometer according to the manufacturer's instructions using standard solutions.
 - Pipette the required volume of the **Custodiol®** HTK solution into a sample tube.
 - Place the sample in the osmometer and initiate the measurement.
 - Record the osmolality reading.

3. Cell Viability Assay (Example using Trypan Blue):

- Objective: To assess the effectiveness of a batch of **Custodiol®** HTK in preserving cell viability.
- Materials:
 - Cell suspension of interest
 - **Custodiol®** HTK solution
 - Control medium (e.g., standard cell culture medium)
 - Trypan blue stain (0.4%)
 - Hemocytometer or automated cell counter
 - Microscope
- Procedure:
 - Prepare two samples of your cell suspension.
 - Resuspend one cell pellet in **Custodiol®** HTK and the other in the control medium.
 - Incubate both samples under your experimental conditions (e.g., cold storage for a specific duration).
 - After incubation, take a small aliquot of each cell suspension.
 - Mix the cell suspension with an equal volume of 0.4% trypan blue stain.
 - Load the mixture onto a hemocytometer.
 - Count the number of viable (unstained) and non-viable (blue) cells under a microscope.
 - Calculate the percentage of viable cells: $(\text{Number of viable cells} / \text{Total number of cells}) \times 100$.

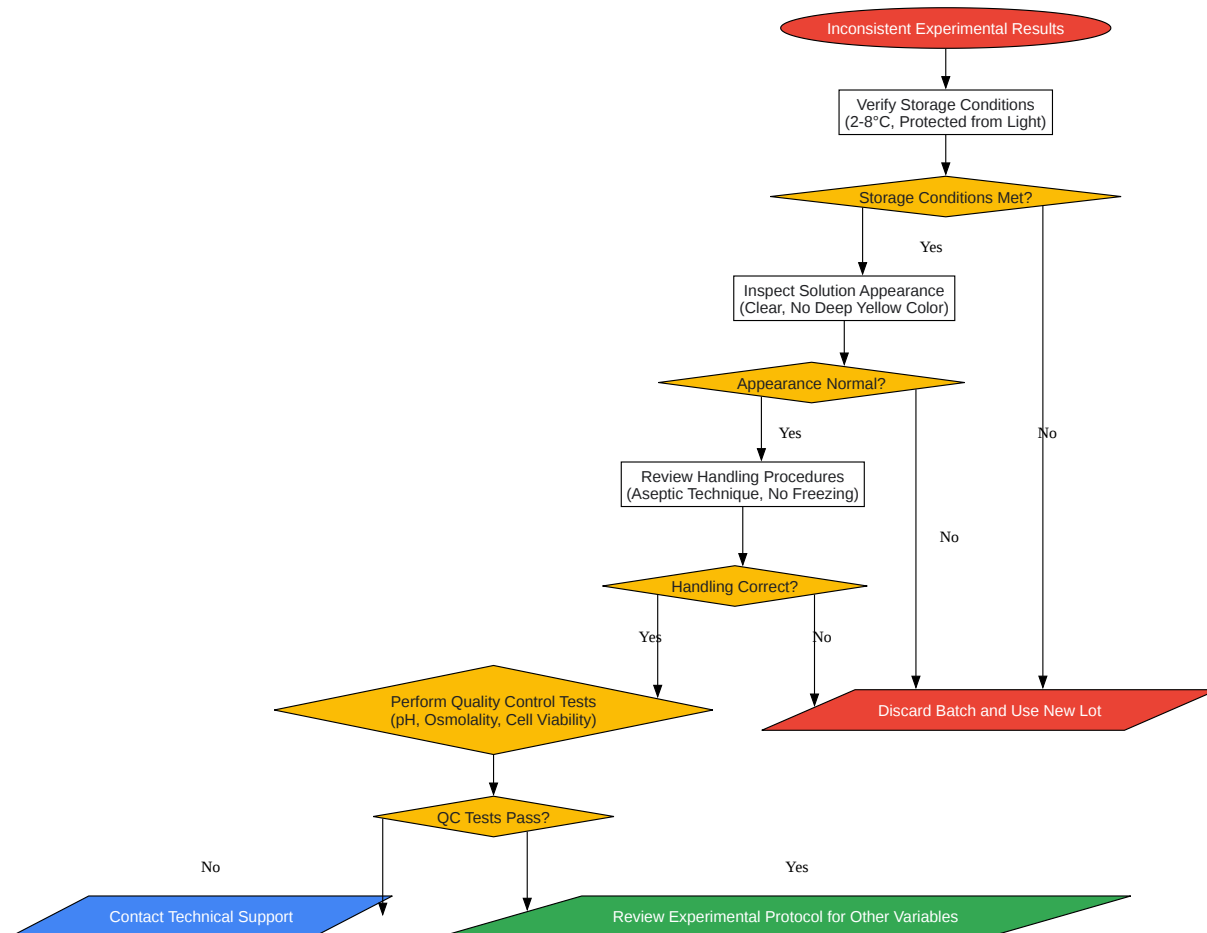
- Compare the viability of cells stored in **Custodiol®** HTK to the control.

Visualizations



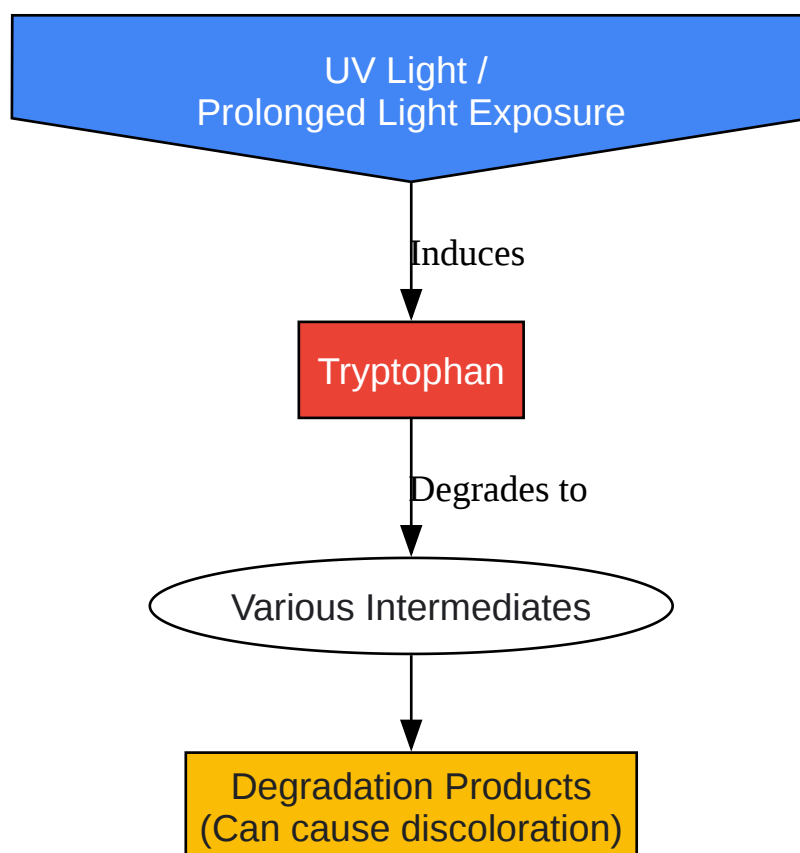
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Caption: Mechanism of action of **Custodiol®** HTK components.



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Caption: Troubleshooting workflow for inconsistent results.



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Caption: Simplified tryptophan degradation pathway due to light exposure.

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